

Essential Guide to the Proper Disposal of Spirobicromane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Spirobicromane**

Cat. No.: **B1297068**

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For researchers, scientists, and professionals in the field of drug development, the safe handling and disposal of chemical compounds are critical for maintaining laboratory safety and environmental integrity. This document provides a detailed guide to the proper disposal procedures for **Spirobicromane**, compiled from safety data sheets and best practices for structurally similar compounds.

Spirobicromane: Key Data

A summary of the key quantitative data for **Spirobicromane** is presented below, offering a quick reference for its physical and chemical properties.

Property	Value
CAS Number	3127-14-8
Molecular Formula	C ₂₁ H ₂₄ O ₄
Molecular Weight	340.41 g/mol
Melting Point	200 °C
Boiling Point	525.9 ± 50.0 °C (Predicted)
Density	1.27 ± 0.1 g/cm ³ (Predicted)
Flash Point	-2 °C (literature)
Appearance	White to almost white powder/crystal

Experimental Protocol for Proper Disposal

Given the absence of explicit disposal instructions in the available Safety Data Sheets (SDS) for **Spirobicromane**, the following protocol is based on the precautionary principle, treating the substance as hazardous waste due to its chemical structure as a polyphenol and chroman derivative.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a laboratory coat.
- Conduct all handling and disposal procedures within a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ensure that a safety shower and eyewash station are readily accessible.

2. Waste Collection and Segregation:

- Solid Waste: Collect solid **Spirobicromane** waste, including contaminated items such as weighing paper, gloves, and wipers, in a dedicated, clearly labeled, and sealable hazardous waste container.
- Liquid Waste: Should **Spirobicromane** be in a solution, do not dispose of it down the drain. Collect the liquid waste in a sealed, properly labeled, and chemically resistant container. If the solvent is flammable, the container should be stored in a flammable-liquids cabinet.
- Avoid mixing **Spirobicromane** waste with other chemical waste streams unless compatibility has been confirmed to prevent unintended reactions.

3. Labeling and Storage:

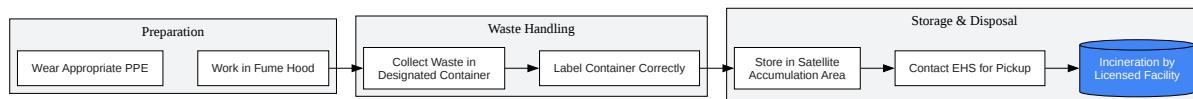
- Label the hazardous waste container with "Hazardous Waste," the full chemical name "**Spirobicromane**," the CAS number (3127-14-8), and the approximate quantity of waste.
- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.

4. Disposal Procedure:

- The primary recommended method for the disposal of **Spirobicromane** is through a licensed and certified hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Incineration at a permitted hazardous waste facility is the preferred method of destruction for this type of organic compound.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Spirobicromane**.



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Caption: **Spirobicromane** Disposal Workflow.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com